

Application Notes and Protocols for the DOCA-Salt Uninephrectomy Model of Hypertension

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These application notes provide a comprehensive overview and detailed protocols for inducing hypertension in rodents using the Deoxycorticosterone Acetate (DOCA)-salt model combined with uninephrectomy. This model is a widely utilized pre-clinical tool for investigating the mechanisms of salt-sensitive hypertension and for evaluating the efficacy of novel therapeutic agents.

Introduction

The DOCA-salt hypertensive model is a well-established experimental paradigm that mimics low-renin hypertension in humans.[1][2] The administration of the mineralocorticoid DOCA, in conjunction with a high-salt diet and reduced renal mass through uninephrectomy, leads to a sustained increase in blood pressure.[2][3][4] This model is characterized by volume expansion, increased sympathetic nervous system activity, and endothelial dysfunction, making it highly relevant for studying the pathophysiology of cardiovascular and renal diseases.[5][6][7]

Experimental Overview

The establishment of the DOCA-salt uninephrectomy model involves an initial surgical procedure to remove one kidney (uninephrectomy). Following a recovery period to allow for compensatory renal hypertrophy, the animals are administered DOCA and provided with a high-salt diet.[3][8] Blood pressure is monitored throughout the study to confirm the development of hypertension.



Data Presentation

Table 1: Anesthetic and Analgesic Agents for Rodent Uninephrectomy



Agent Class	Drug	Dosage (Rat)	Dosage (Mouse)	Route of Administrat ion	Notes
Inhalant Anesthetic	Isoflurane	Induction: 3- 5%, Maintenance: 1.5-3% in oxygen	Induction: 3- 5%, Maintenance: 1.5-3% in oxygen	Inhalation	Preferred method due to rapid induction and recovery.[9] [10][11]
Injectable Anesthetic	Ketamine/Xyl azine Cocktail	Ketamine: 70 mg/kg, Xylazine: 7.0 mg/kg	Ketamine: 100 mg/kg, Xylazine: 10 mg/kg	Intraperitonea I (IP)	A common combination for injectable anesthesia in rodents.[2][9]
Pre-operative Analgesic	Ketoprofen	2.5 mg/kg	5 mg/kg	Subcutaneou s (SC)	Administered prior to surgery to manage pain. [3][7]
Post- operative Analgesic	Buprenorphin e SR	1-1.2 mg/kg	0.5-1 mg/kg	Subcutaneou s (SC)	Provides long-acting pain relief post-surgery. [12]
Local Anesthetic	Lidocaine/Bu pivacaine	0.5% Lidocaine, 0.25% Bupivacaine	0.5% Lidocaine, 0.25% Bupivacaine	Subcutaneou s (at incision site)	Used to block nerve conduction at the surgical site for additional pain management. [9][11][13]



Table 2: DOCA and Salt Administration Protocol

Parameter	Recommendation	Notes	
Animal Model	Male Sprague-Dawley or Wistar rats (200-300g)	Other strains and mice can also be used.[4][14]	
DOCA Dosage	20-25 mg/kg	Administered subcutaneously twice a week or via a slow-release pellet.[2][4]	
DOCA Vehicle	Dimethylformamide (DMF) or sesame oil	DOCA is dissolved in a suitable vehicle for injection.[2]	
Salt Supplementation	1% NaCl + 0.2% KCl in drinking water	Provided ad libitum following uninephrectomy and initiation of DOCA treatment.[15][16]	
Duration of Treatment	4-6 weeks	Sufficient to induce a sustained hypertensive state.[2]	

Experimental ProtocolsPre-operative Procedures

- Animal Acclimation: House animals in a controlled environment (23 ± 2°C, 12/12h light/dark cycle) for at least one week prior to the surgical procedure to allow for acclimation.[14]
- Fasting: Fast the animals overnight (approximately 8 hours) before surgery to reduce the risk of anesthetic complications.[3]
- Anesthesia and Analgesia: Anesthetize the animal using an appropriate method as detailed in Table 1. Administer a pre-operative analgesic to manage pain.[3][7]
- Surgical Preparation: Shave the fur from the surgical area (flank) and disinfect the skin using three alternating scrubs of an antiseptic solution (e.g., povidone-iodine or chlorhexidine) and 70% ethanol.[3][17] Place the animal on a heating pad to maintain body temperature throughout the procedure.[3][7] Apply ophthalmic ointment to the eyes to prevent corneal drying.[3][17]



Uninephrectomy Surgical Protocol

- Incision: Make a small flank incision (approximately 1.5-2 cm) through the skin and underlying muscle layers to expose the kidney.[2][15]
- Kidney Exteriorization: Gently exteriorize the kidney through the incision.
- Ligation: Securely ligate the renal artery, renal vein, and ureter together with a single suture (e.g., 4-0 silk).
- Nephrectomy: Excise the kidney distal to the ligature.
- Hemostasis: Check for any bleeding from the renal pedicle. If necessary, apply gentle
 pressure with a sterile cotton-tipped applicator.
- Wound Closure: Close the muscle layer using an absorbable suture (e.g., 4-0 Vicryl) and the skin with non-absorbable sutures or wound clips.[18]

Post-operative Care

- Recovery: Monitor the animal continuously until it is fully recovered from anesthesia and able
 to maintain sternal recumbency.[19] Provide a heat source during the recovery period to
 prevent hypothermia.[3][19]
- Analgesia: Administer post-operative analgesics as described in Table 1 to manage pain for at least 3 days following surgery.[3]
- Monitoring: Observe the animal daily for signs of pain, distress, or infection at the surgical site.
- Recovery Period: Allow a 14-day recovery period after uninephrectomy to permit compensatory renal hypertrophy before initiating DOCA and salt treatment.[3][8]

Induction of Hypertension

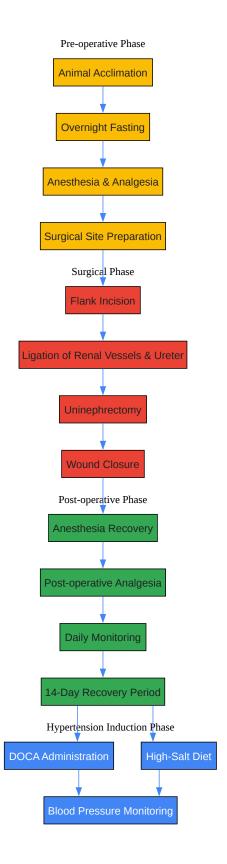
DOCA Administration: Begin subcutaneous injections of DOCA or implant a DOCA pellet.[2]
 [4]



- High-Salt Diet: Replace the drinking water with a solution containing 1% NaCl and 0.2% KCl.
 [15][16]
- Blood Pressure Monitoring: Measure blood pressure at regular intervals (e.g., weekly) using a non-invasive tail-cuff method or radiotelemetry for continuous monitoring. A significant increase in blood pressure is typically observed within the first 7 days of treatment, with a sustained elevation over the following weeks.[3][20]

Mandatory Visualizations

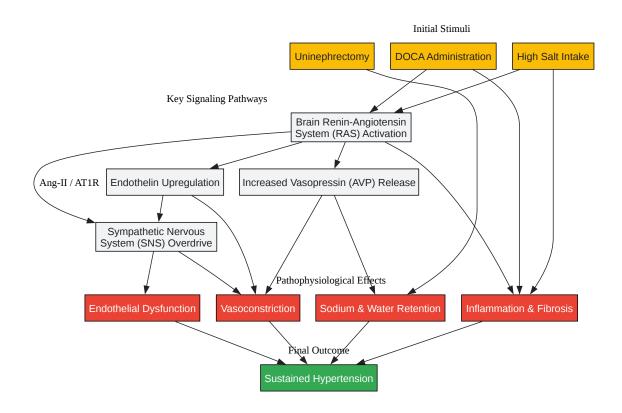




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Caption: Experimental workflow for the DOCA-salt uninephrectomy model.





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Caption: Signaling pathways in DOCA-salt induced hypertension.



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